

literature review of 2-(4-Nitrophenoxy)propanoic acid applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Nitrophenoxy)propanoic acid

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A Comprehensive Technical Guide to the Applications of **2-(4-Nitrophenoxy)propanoic Acid** and its Analogs

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **2-(4-Nitrophenoxy)propanoic acid**, a molecule situated at the crossroads of agrochemical synthesis and pharmaceutical research. While direct applications of this specific compound are not extensively documented, its structural motifs are central to several classes of highly significant commercial products. This review, therefore, focuses on its role as a valuable synthetic intermediate and explores the well-established applications of its close chemical relatives. By understanding the functional landscape of its analogs, we can illuminate the potential applications and synthetic utility of **2-(4-Nitrophenoxy)propanoic acid**.

Physicochemical Properties of 2-(4-Nitrophenoxy)propanoic Acid

A thorough understanding of a compound's physical and chemical properties is foundational to its application in synthesis and biological screening.

Property	Value	Source
CAS Number	13794-10-0	[1][2][3]
Molecular Formula	C ₉ H ₉ NO ₅	[1][3][4]
Molecular Weight	211.17 g/mol	[1][3][4]
IUPAC Name	2-(4-nitrophenoxy)propanoic acid	[4]
SMILES	<chem>CC(C(=O)O)OC1=CC=C(C=C1)[O-]</chem>	[1][4]
Physical State	Solid	[5]
Melting Point	88-89 °C	[5][6]

Applications in the Synthesis of Herbicides

The most prominent application of compounds structurally similar to **2-(4-Nitrophenoxy)propanoic acid** is in the synthesis of aryloxyphenoxypropionate (AOPP) herbicides. These are post-emergence herbicides effective against a wide range of grass weeds in broadleaf crops.

Mechanism of Action of AOPP Herbicides

AOPP herbicides function by inhibiting the enzyme acetyl-coenzyme A carboxylase (ACCase) in grasses. This enzyme is crucial for the biosynthesis of fatty acids, which are essential components of cell membranes. The inhibition of ACCase leads to a cessation of growth and eventual death of the susceptible grass species.

The Role of 2-(4-Hydroxyphenoxy)propanoic Acid: A Key Intermediate

The core structure of many AOPP herbicides is derived from 2-(4-hydroxyphenoxy)propanoic acid.[7][8] This intermediate is coupled with various heterocyclic systems to produce the final active ingredient. The synthesis of 2-(4-hydroxyphenoxy)propanoic acid itself is a critical step, and it is in this context that **2-(4-Nitrophenoxy)propanoic acid** can be considered a potential

precursor. The nitro group can be chemically reduced to an amino group, which can then be converted to a hydroxyl group via a diazonium salt intermediate.

Representative Synthetic Protocol: Synthesis of a Haloxyfop Analog

The following protocol outlines a general method for the synthesis of an AOPP herbicide, illustrating the central role of the 2-(4-hydroxyphenoxy)propanoic acid core.

Step 1: Synthesis of Methyl 2-(4-hydroxyphenoxy)propanoate

- To a solution of hydroquinone in a suitable solvent (e.g., acetonitrile), add a base such as potassium carbonate.
- Slowly add methyl 2-chloropropanoate and heat the mixture to reflux.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction, filter off the solids, and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography to yield methyl 2-(4-hydroxyphenoxy)propanoate.

Step 2: Etherification with a Heterocyclic Halide

- Dissolve the product from Step 1 in a polar aprotic solvent like dimethylformamide (DMF).
- Add a base (e.g., potassium carbonate) and the desired heterocyclic halide (e.g., 2-chloro-3-trifluoromethylpyridine).
- Heat the reaction mixture and monitor by TLC.
- After completion, perform an aqueous workup and extract the product with a suitable organic solvent.
- Purify the resulting ester by chromatography.

Step 3: Saponification to the Final Herbicide

- Dissolve the ester from Step 2 in a mixture of methanol and water.
- Add a stoichiometric amount of a strong base, such as sodium hydroxide.
- Stir the mixture at room temperature until the ester is fully hydrolyzed.
- Acidify the solution to precipitate the final product, which can be collected by filtration.

Comparative Performance

The efficacy of AOPP herbicides is well-established. They offer excellent selectivity, allowing for the control of grass weeds within broadleaf crops. The choice of the heterocyclic moiety attached to the 2-(4-hydroxyphenoxy)propanoic acid core influences the spectrum of activity and crop safety.

Applications in Pharmaceutical Research

The arylpropionic acid scaffold is a cornerstone of medicinal chemistry, most notably in the development of non-steroidal anti-inflammatory drugs (NSAIDs).^{[9][10]}

Arylpropionic Acids as NSAIDs

Ibuprofen, naproxen, and ketoprofen are all examples of arylpropionic acid derivatives that have achieved widespread clinical use.^{[9][10]} Their primary mechanism of action is the inhibition of cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins, key mediators of pain and inflammation.

While **2-(4-Nitrophenoxy)propanoic acid** itself is not an established NSAID, its derivatives, particularly those where the nitro group is replaced with other functionalities, fall into this chemical class and could be of interest in drug discovery programs.

Other Potential Biological Activities

Research into structurally related compounds has revealed other potential therapeutic applications. For example, 2-methyl-**2-(4-nitrophenoxy)propanoic acid** has been investigated as a bioisostere of clofibric acid, a compound with hypolipidemic (lipid-lowering) properties.^[11]

This suggests that derivatives of **2-(4-Nitrophenoxy)propanoic acid** could be explored for their potential in managing dyslipidemia.

Furthermore, 2-(4-nitrophenyl)propionic acid is utilized as a reagent in the synthesis of analogs of triiodothyroalkanoic acids, which have been shown to interact with hepatic thyroid receptors. [5][12] This highlights the utility of this class of compounds as tools for creating specific biological probes.

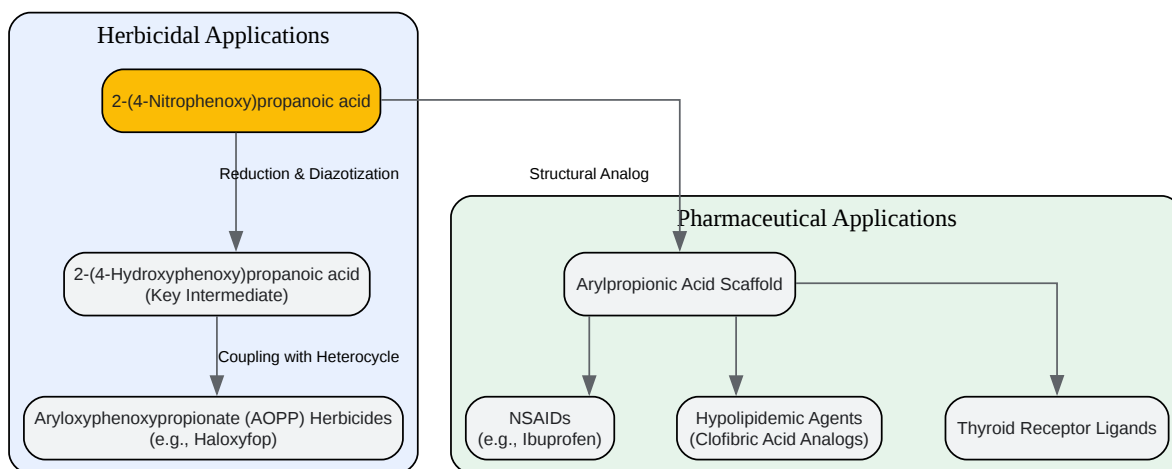
Synthetic Protocols and Data

Synthesis of 2-Methyl-2-(4-nitrophenoxy)propanoic Acid[11]

This protocol provides a practical example of the synthesis of a close analog of the title compound.

- A mixture of 4-nitrophenol (1.0 g, 4.44 mmol) and potassium carbonate (1.22 g, 8.88 mmol) in acetonitrile is prepared.
- To this mixture, ethyl 2-bromo-2-methylpropionate (1.04 ml, 6.66 mmol) is added dropwise.
- The mixture is stirred and heated under reflux for 8 hours.
- After cooling, the reaction mixture is poured into cold water.
- The resulting oil is treated with a 3:2:1 mixture of THF/MeOH/H₂O, and LiOH (5 equivalents) is added.
- The mixture is stirred at room temperature for 3 hours.
- A 10% HCl solution is added to acidify the mixture, and most of the organic solvents are removed in vacuo.
- The crude product is extracted with CH₂Cl₂ (3 x 10 ml), dried with Na₂SO₄, filtered, and concentrated to yield a yellow solid.

Visualizing Synthetic Pathways and Relationships



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Caption: Relationship of **2-(4-Nitrophenoxy)propanoic acid** to key applications.

Conclusion

2-(4-Nitrophenoxy)propanoic acid is a compound of significant interest due to its structural relationship to commercially important herbicides and pharmaceuticals. While direct applications are not widely reported, its potential as a synthetic intermediate is clear. For researchers in agrochemical development, it represents a potential precursor to the herbicidally active 2-(4-hydroxyphenoxy)propanoic acid core. In the pharmaceutical realm, it belongs to the broader class of arylpropionic acids, known for their diverse biological activities, including anti-inflammatory and lipid-lowering effects. The protocols and comparative data presented in this guide offer a solid foundation for further research and development involving this versatile chemical scaffold.

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- To cite this document: BenchChem. [literature review of 2-(4-Nitrophenoxy)propanoic acid applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077076#literature-review-of-2-4-nitrophenoxy-propanoic-acid-applications]

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